

Application Note: Protocol for Making a 0.1 M Phosphate Buffer

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Compound of Interest

Compound Name: *disodium;hydrogen phosphate;heptahydrate*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Phosphate buffers are essential reagents in biological research, pharmaceutical development, and various chemical analyses. Their buffering capacity is most effective near the second pKa of phosphoric acid ($\text{pKa}_2 = 7.21$), making them particularly suitable for maintaining a stable pH in the physiological range of 6.2 to 8.2.^{[1][2][3]} This protocol provides a detailed methodology for the preparation of a 0.1 M sodium phosphate buffer, a concentration commonly used in laboratory settings.^{[4][5]}

The buffer system relies on the equilibrium between the dihydrogen phosphate ion (H_2PO_4^-), which acts as a weak acid, and the hydrogen phosphate ion (HPO_4^{2-}), which serves as its conjugate base. The ratio of these two components determines the final pH of the solution, a relationship described by the Henderson-Hasselbalch equation. This document outlines two common methods for preparation: mixing stock solutions of the acidic and basic components, and weighing the solid reagents directly.

Materials and Reagents

- Sodium phosphate monobasic (NaH_2PO_4)
 - Anhydrous (MW: 119.98 g/mol) or Monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$, MW: 137.99 g/mol)[\[6\]](#)[\[7\]](#)
- Sodium phosphate dibasic (Na_2HPO_4)
 - Anhydrous (MW: 141.96 g/mol)[\[8\]](#)[\[9\]](#)
- Deionized or Distilled Water (H_2O)
- 1 M Hydrochloric Acid (HCl) for pH adjustment
- 1 M Sodium Hydroxide (NaOH) for pH adjustment
- Beakers and Graduated Cylinders
- Volumetric Flask (1 L)
- Magnetic Stirrer and Stir Bar
- Calibrated pH Meter
- Weighing Scale
- Storage Bottle

Quantitative Data for 1 L of 0.1 M Sodium Phosphate Buffer

The table below provides the necessary volumes of 0.1 M stock solutions or the mass of solid reagents required to prepare 1 liter of 0.1 M sodium phosphate buffer at various pH values. The calculations are based on the Henderson-Hasselbalch equation using a pKa of 7.21.

Target pH	Vol. of 0.1 M NaH_2PO_4 (mL)	Vol. of 0.1 M Na_2HPO_4 (mL)	Mass of $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$ (g)	Mass of Na_2HPO_4 (anhydrous) (g)
6.8	620	380	8.55	5.40
7.0	390	610	5.38	8.66
7.2	240	760	3.31	10.79
7.4	190	810	2.62	11.50
7.6	90	910	1.24	12.92

Note: The masses are calculated for the monohydrate form of sodium phosphate monobasic and the anhydrous form of sodium phosphate dibasic. Adjust calculations if using different hydrated forms.

Experimental Protocols

Method A: Preparation by Mixing Stock Solutions

This method is preferred for its precision and ease of pH adjustment.

- Prepare Stock Solutions:
 - 0.1 M NaH_2PO_4 Solution (Acid): Dissolve 13.80 g of sodium phosphate monobasic monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$) in approximately 800 mL of deionized water. Transfer to a 1 L volumetric flask and add water to the mark. Mix thoroughly.
 - 0.1 M Na_2HPO_4 Solution (Base): Dissolve 14.20 g of sodium phosphate dibasic anhydrous (Na_2HPO_4) in approximately 800 mL of deionized water. Transfer to a 1 L volumetric flask and add water to the mark. Mix thoroughly.
- Mix the Solutions:
 - Place a beaker on a magnetic stirrer with a stir bar.

- Consult the table above to determine the required volumes of the acidic and basic stock solutions for your desired pH. For example, to make 1 L of buffer at pH 7.4, measure 190 mL of the 0.1 M NaH_2PO_4 solution and 810 mL of the 0.1 M Na_2HPO_4 solution.[3]
- Combine the two solutions in the beaker.
- Adjust pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Immerse the pH electrode in the buffer solution and monitor the reading.
 - If necessary, adjust the pH by adding 1 M HCl dropwise to decrease the pH or 1 M NaOH dropwise to increase the pH until the target value is reached.
- Final Volume Adjustment:
 - Once the desired pH is achieved, transfer the solution to a 1 L volumetric flask and add deionized water to the mark.
- Storage:
 - Transfer the final buffer solution to a clearly labeled, sealed storage bottle. The buffer can be stored at room temperature or at 4°C. Some crystallization may occur at 4°C, which can be resolved by warming the solution.[10]

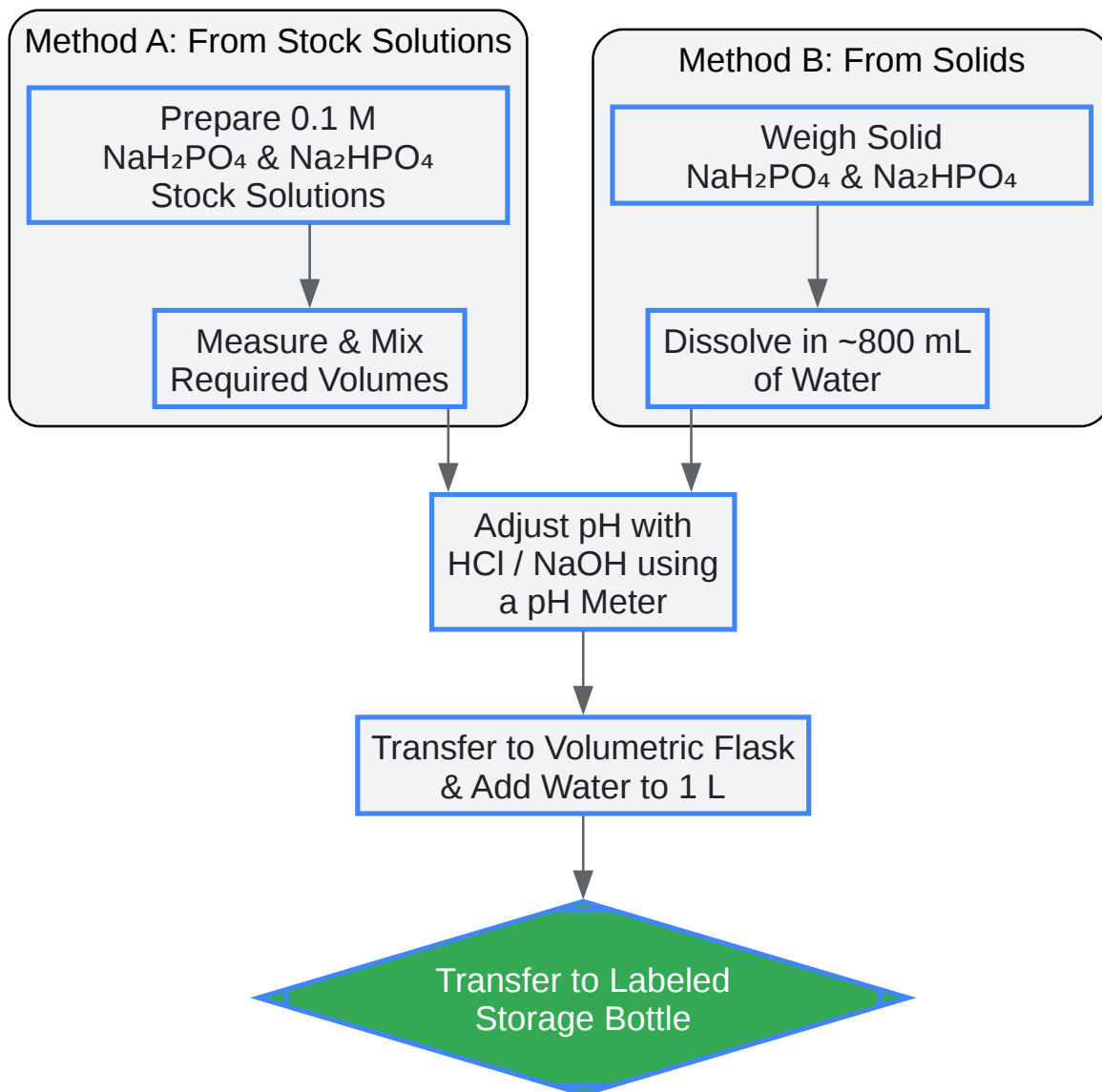
Method B: Preparation by Weighing Solid Reagents

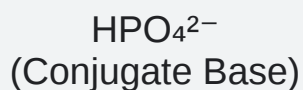
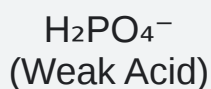
This method is faster if stock solutions are not readily available.

- Weigh Reagents:
 - Consult the table above for the required mass of each component for your target pH. For example, for 1 L of buffer at pH 7.4, weigh 2.62 g of $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$ and 11.50 g of Na_2HPO_4 (anhydrous).
- Dissolve Reagents:

- Add the weighed solids to a beaker containing approximately 800 mL of deionized water.
- Place the beaker on a magnetic stirrer and stir until all solids are completely dissolved.
- Adjust pH:
 - Calibrate the pH meter.
 - Immerse the electrode in the solution and check the pH.
 - Carefully add 1 M HCl or 1 M NaOH dropwise to adjust the pH to the desired value.
- Final Volume Adjustment and Storage:
 - Transfer the solution to a 1 L volumetric flask.
 - Add deionized water to the 1 L mark, cap, and invert to mix.
 - Store the buffer in a labeled bottle as described in Method A.

Visualizations



Buffer Equilibrium ($pK_{a2} \approx 7.21$)

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References

- [1. Guide to Making a Simple Phosphate Buffer \[thoughtco.com\]](#)
- [2. Phosphate Buffer Issues \[chem.fsu.edu\]](#)
- [3. welch-us.com \[welch-us.com\]](#)
- [4. 0.1M Phosphate Buffer \[protocols.io\]](#)
- [5. static.igem.org \[static.igem.org\]](#)
- [6. Sodium Phosphate, Monobasic, Monohydrate | H4NaO5P | CID 516949 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. merckmillipore.com \[merckmillipore.com\]](#)
- [8. chemimpex.com \[chemimpex.com\]](#)
- [9. raybiotech.com \[raybiotech.com\]](#)

- [10. Phosphate Buffer, 0.1M* - Delta Microscopies \[deltamicroscopies.com\]](#)
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